

In-Depth Technical Guide: Synthesis and Structural Elucidation of C₃₁H₂₆ClN₃O₃

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Compound of Interest

Compound Name: C₃₁H₂₆ClN₃O₃

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and structural elucidation of the compound with the molecular formula **C₃₁H₂₆ClN₃O₃**. This molecule is identified as APJ receptor agonist 1, a potent agonist for the apelin receptor, with potential applications in cardiovascular research.

Compound Identification

Property	Value
Molecular Formula	C ₃₁ H ₂₆ ClN ₃ O ₃
IUPAC Name	[1,1'-Biphenyl]-2-carboxylic acid, 2'-(1H-benzimidazol-2-yl)-6'-chloro-4-[[[(1R)-1-phenylbutyl]amino]carbonyl]-, (1S)-
CAS Number	2287153-38-0
Molecular Weight	524.01 g/mol

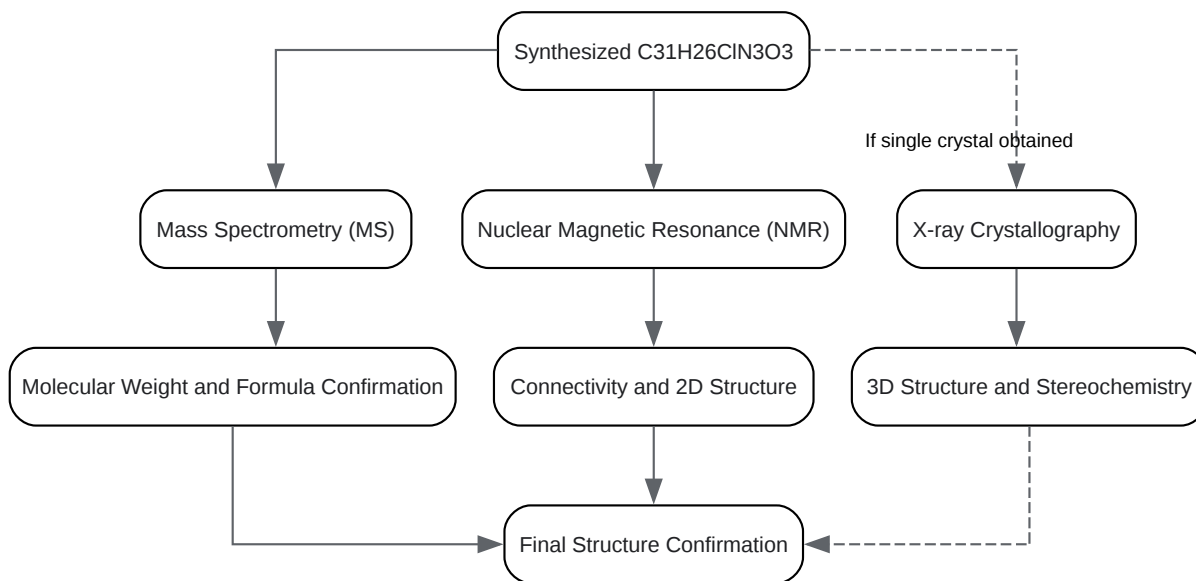
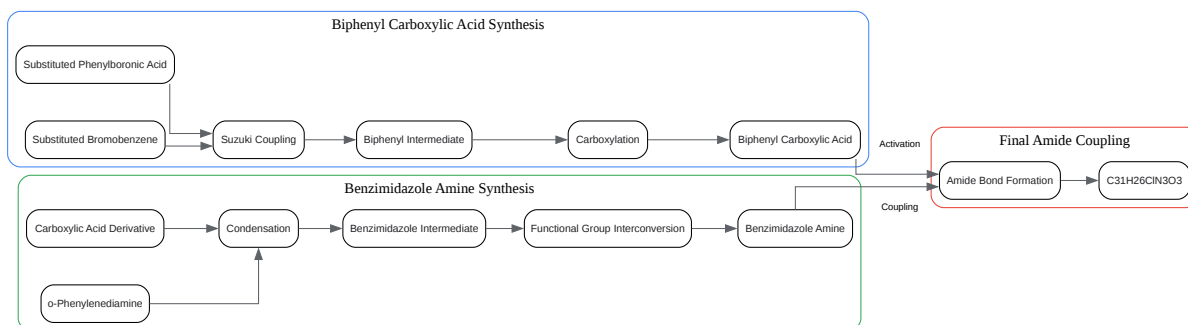
Synthesis

The synthesis of APJ receptor agonist 1 involves a multi-step process culminating in the formation of the biphenyl-benzimidazole scaffold and subsequent amidation. While the direct experimental protocol from a peer-reviewed journal article is not readily available in the public

domain, the synthesis can be inferred from patent literature, specifically patent WO 2018/097944 A1, which discloses the preparation of related compounds. The general synthetic strategy involves the coupling of a substituted biphenyl carboxylic acid with a functionalized benzimidazole derivative.

A plausible synthetic route, based on common organic chemistry methodologies for similar structures, is outlined below.

Logical Synthesis Workflow



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